

Health and safety information for handling 2,5-Dimethoxythiophene

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Compound of Interest

Compound Name: 2,5-Dimethoxythiophene

Cat. No.: B1594249

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An In-depth Technical Guide to the Health and Safety of 2,5-Dimethoxythiophene

This guide provides comprehensive health and safety information for the handling of **2,5-Dimethoxythiophene**, designed for researchers, scientists, and drug development professionals. The protocols and recommendations herein are synthesized from established safety data for structurally similar compounds to ensure a robust and cautious approach in the absence of complete data for this specific chemical.

Chemical Identification and Core Properties

2,5-Dimethoxythiophene is a substituted heterocyclic organic compound. Due to a lack of extensive, publicly available data for this exact molecule, its physical and chemical properties are extrapolated from closely related analogs such as 2,5-dimethylthiophene and 3,4-dimethoxythiophene. This approach necessitates a conservative safety posture.

Identifier	Information	Source
Chemical Name	2,5-Dimethoxythiophene	-
Synonyms	Thiophene, 2,5-dimethoxy-	-
CAS Number	16848-96-7	-
Molecular Formula	C ₆ H ₈ O ₂ S	-
Molecular Weight	144.19 g/mol	-
Appearance	Likely a colorless to yellow liquid	[1][2]
Boiling Point	Est. 100-140 °C	[3]
Flash Point	Est. 24-106 °C (Flammable)	[2][3]
Solubility	Expected to have limited water solubility, soluble in organic solvents	[2]

Hazard Assessment and Toxicological Profile

The primary hazards are inferred from the safety data sheet (SDS) for 2,5-Dimethoxythiophenol, a compound with a similar substitution pattern on the thiophene ring.[4] The presence of the thiophene moiety and its classification as a flammable liquid are derived from analogs like 2,5-dimethylthiophene.[1][2]

GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement	Source
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	[1]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[4]
Specific Target Organ Toxicity	Single Exposure	H335: May cause respiratory irritation	[4]

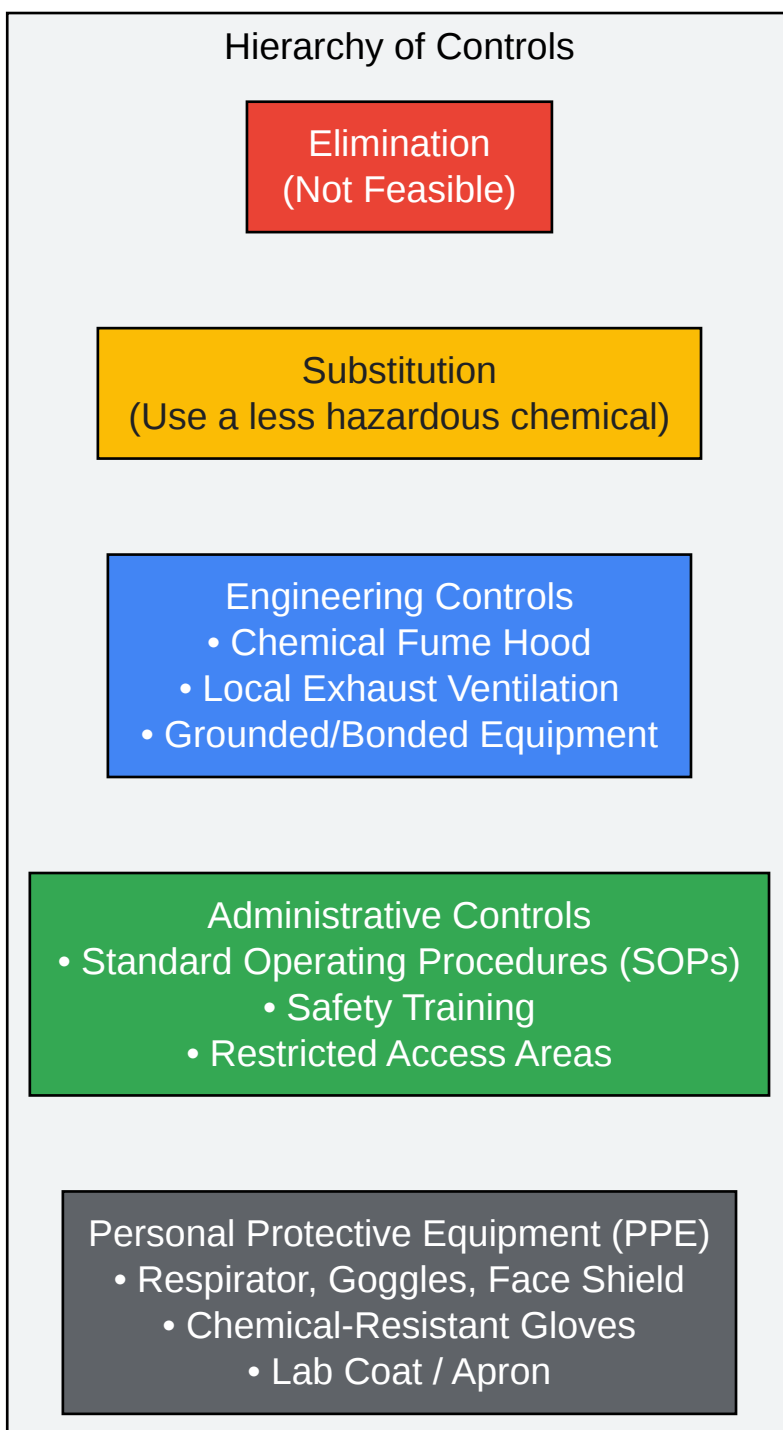
Causality of Hazards:

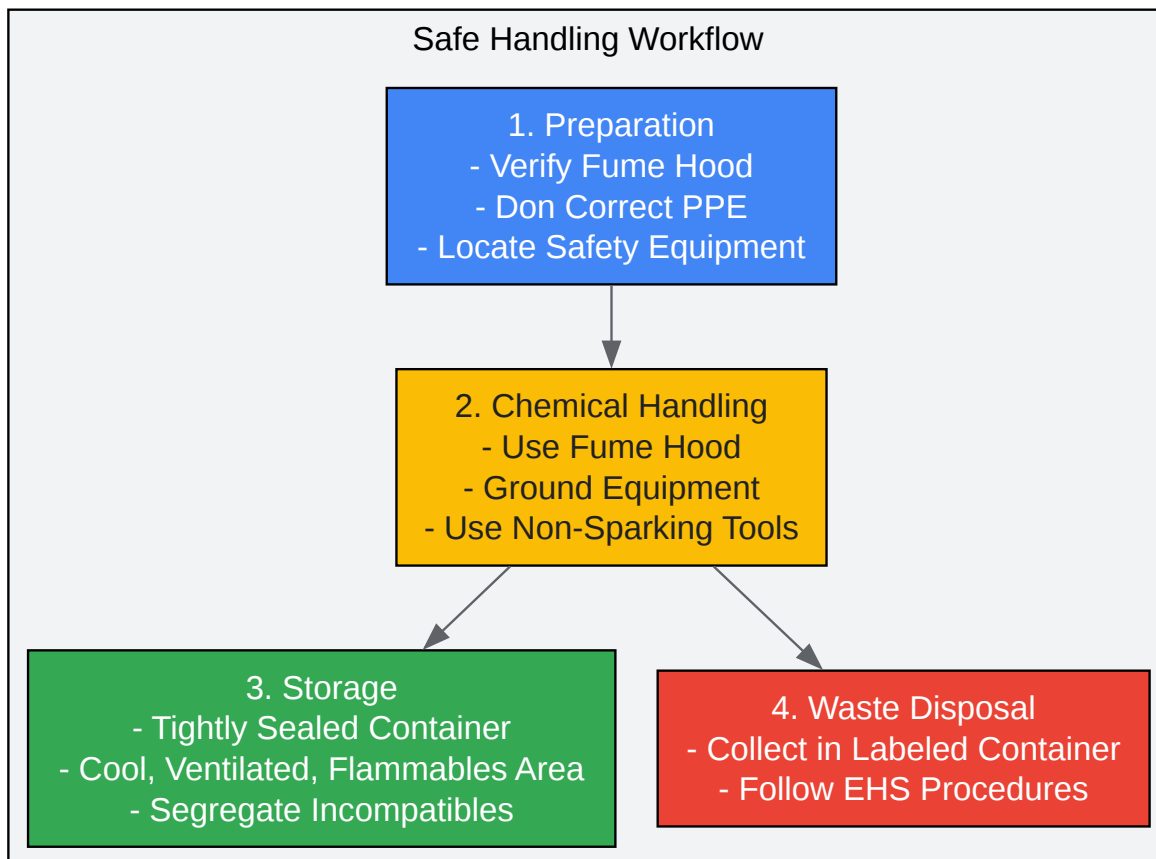
- **Flammability:** As a substituted thiophene, the compound is expected to be a combustible liquid.[5] Its vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[6]
- **Toxicity and Irritation:** Thiophene derivatives can be irritating to the skin, eyes, and respiratory system.[1][4] The inferred hazard statements suggest that exposure via ingestion, skin contact, or inhalation can be harmful.[4] The toxicological properties have not been fully investigated for many similar compounds, warranting caution.[5][6]
- **Reactivity:** This compound is likely incompatible with strong oxidizing agents, which could lead to a vigorous, exothermic reaction.[7] It may also be reactive with strong acids and bases.[6]
- **Hazardous Decomposition:** Upon combustion, **2,5-Dimethoxythiophene** is expected to produce toxic and corrosive fumes, including carbon oxides (CO, CO₂) and sulfur oxides.[3]

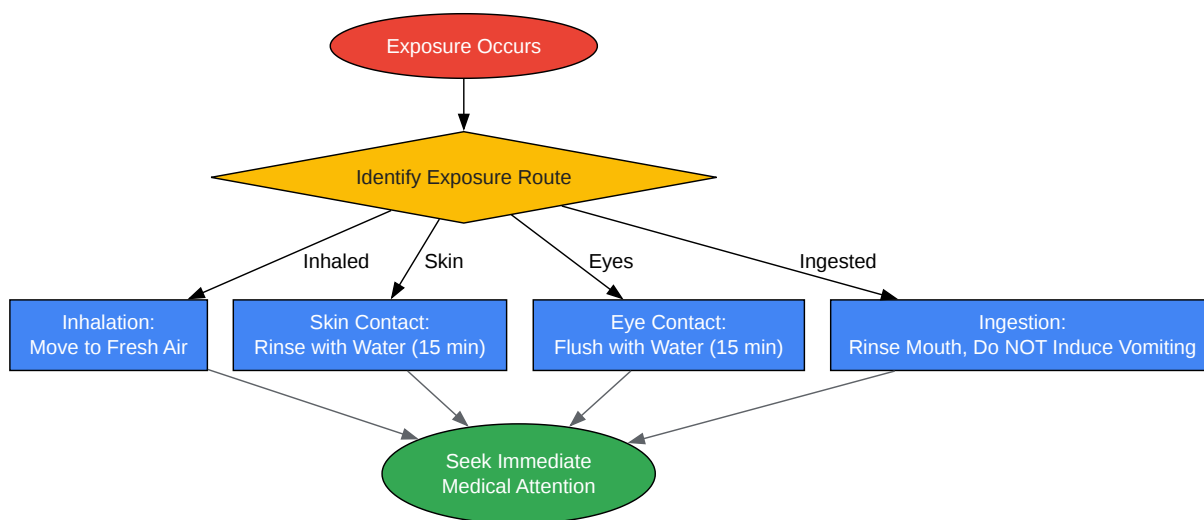
[\[4\]](#)[\[7\]](#)

Hierarchy of Controls for Safe Handling

To mitigate the risks associated with **2,5-Dimethoxythiophene**, a systematic approach based on the hierarchy of controls must be implemented. This prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).







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